

# Ziftomenib Potency: A Comparative Benchmark Against Other Menin-MLL Inhibitors

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## Compound of Interest

Compound Name: Ziftomenib

Cat. No.: B3325460

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This guide provides an objective comparison of the potency of **Ziftomenib** (KO-539), a clinical-stage small molecule inhibitor of the menin-mixed lineage leukemia (menin-MLL) interaction, against other notable inhibitors targeting the same pathway. The data presented is compiled from various preclinical studies to offer a comprehensive overview for researchers in acute myeloid leukemia (AML) and related fields.

## Introduction to Menin-MLL Inhibition

The interaction between the scaffold protein menin and the MLL1 (KMT2A) methyltransferase is a critical driver of leukemogenesis in specific subtypes of acute myeloid leukemia (AML), particularly those with NPM1 mutations or KMT2A rearrangements.<sup>[1][2][3]</sup> This interaction aberrantly maintains the expression of key downstream target genes, such as HOXA9 and MEIS1, which promotes leukemia cell proliferation and survival.<sup>[1][2][4]</sup> Small molecule inhibitors that disrupt the menin-MLL interaction represent a promising therapeutic strategy by inducing differentiation and apoptosis in these leukemia cells.<sup>[1][3]</sup> **Ziftomenib** is a potent and selective oral menin inhibitor currently under clinical investigation.<sup>[1]</sup>

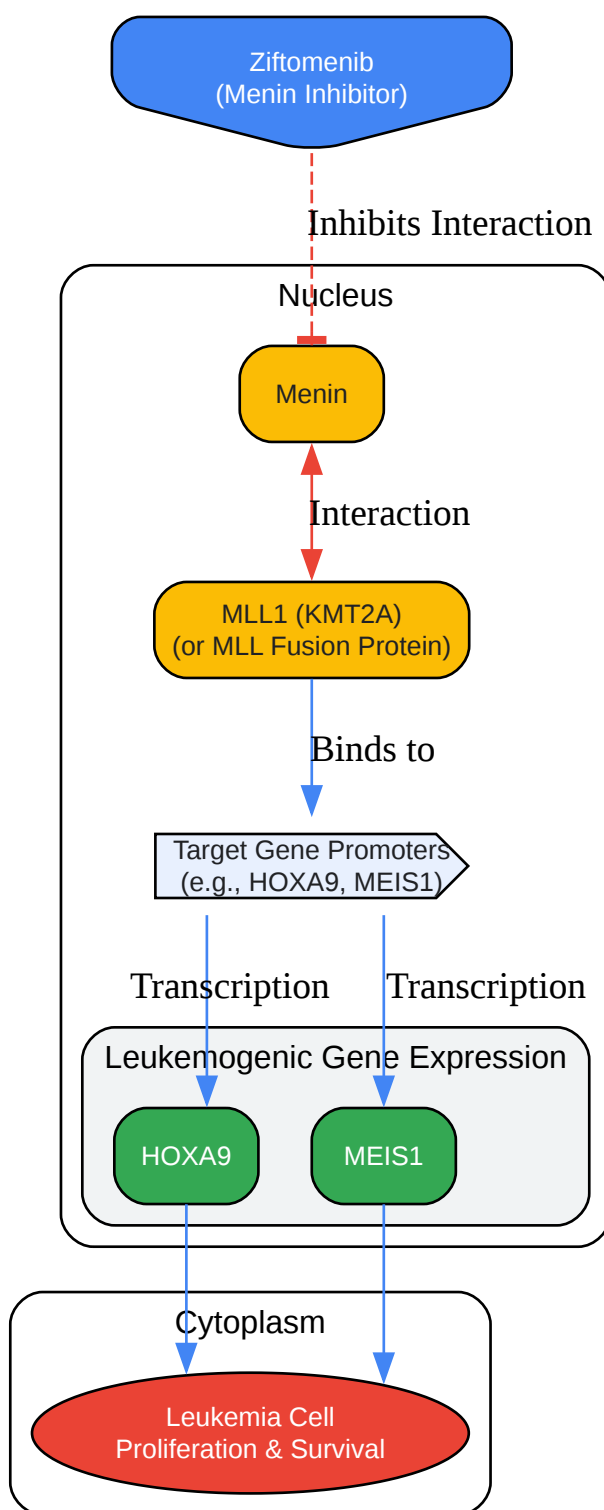
## Comparative Potency of Menin-MLL Inhibitors

The following table summarizes the half-maximal inhibitory concentration (IC<sub>50</sub>) values of **Ziftomenib** and other menin-MLL inhibitors across various AML cell lines. Lower IC<sub>50</sub> values indicate higher potency.

| Inhibitor             | Cell Line      | Genotype       | IC50 (nM)            | Citation(s)                              |
|-----------------------|----------------|----------------|----------------------|------------------------------------------|
| Ziftomenib (KO-539)   | MOLM13         | MLL-AF9        | <25                  | <a href="#">[5]</a>                      |
| MV4;11                | MLL-AF4        | <25            | <a href="#">[5]</a>  |                                          |
| OCI-AML2              | MLL-r          | <25            | <a href="#">[5]</a>  |                                          |
| OCI-AML3              | NPM1-mutant    | <25            | <a href="#">[5]</a>  |                                          |
| Revumenib (SNDX-5613) | MOLM-13        | MLL-AF9        | 10-20 (cell-based)   | <a href="#">[6]</a>                      |
| MV4-11                | MLL-AF4        | ~45.5          | <a href="#">[7]</a>  |                                          |
| VTP-50469             | MOLM13         | MLL-AF9        | 13                   | <a href="#">[8]</a>                      |
| MV4;11                | MLL-AF4        | 17             | <a href="#">[8]</a>  |                                          |
| NOMO1                 | MLL-AF9        | 30             | <a href="#">[8]</a>  |                                          |
| THP1                  | MLL-AF9        | 37             | <a href="#">[8]</a>  |                                          |
| MI-503                | MOLM13         | MLL-AF9        | 250-570 (GI50)       | <a href="#">[9]</a> <a href="#">[10]</a> |
| MV4;11                | MLL-AF4        | 250-570 (GI50) | <a href="#">[10]</a> |                                          |
| Murine MLL-AF9        | MLL-AF9        | 220 (GI50)     | <a href="#">[10]</a> | <a href="#">[10]</a>                     |
| MI-463                | Murine MLL-AF9 | MLL-AF9        | 230 (GI50)           |                                          |

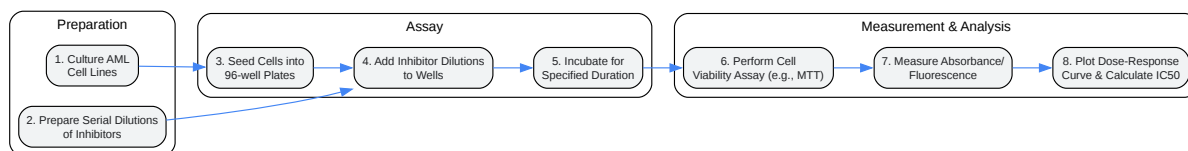
## Signaling Pathway and Experimental Workflow

To visually represent the mechanism of action and the process of evaluating inhibitor potency, the following diagrams are provided.



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Caption: The Menin-MLL signaling pathway in leukemia.



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Caption: Experimental workflow for IC50 determination.

## Experimental Protocols

Below are generalized protocols for key experiments cited in the comparison of menin-MLL inhibitors.

### Cell Viability Assay (MTT Assay)

This protocol is a common method to assess the metabolic activity of cells, which is an indicator of cell viability, to determine the IC50 of a compound.

Materials:

- AML cell lines (e.g., MOLM13, MV4;11)
- Cell culture medium (e.g., RPMI-1640 with 10% FBS)
- 96-well flat-bottom plates
- **Ziftomenib** and other small molecule inhibitors
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl or DMSO)

- Microplate reader

#### Procedure:

- **Cell Seeding:** Harvest exponentially growing AML cells and adjust the cell density to  $1 \times 10^5$  cells/mL in fresh culture medium. Seed 100  $\mu$ L of the cell suspension into each well of a 96-well plate.[\[5\]](#)
- **Compound Treatment:** Prepare serial dilutions of the inhibitors in culture medium. Add 100  $\mu$ L of the diluted compounds to the respective wells. Include wells with untreated cells as a control.
- **Incubation:** Incubate the plate for the desired period (e.g., 72 hours to 7 days) in a humidified incubator at 37°C with 5% CO<sub>2</sub>.[\[5\]](#)
- **MTT Addition:** After incubation, add 20  $\mu$ L of MTT solution to each well and incubate for an additional 4 hours.[\[9\]](#)[\[11\]](#)
- **Formazan Solubilization:** Carefully remove the culture medium and add 150  $\mu$ L of the solubilization solution to each well to dissolve the formazan crystals.[\[9\]](#)
- **Absorbance Measurement:** Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- **IC<sub>50</sub> Calculation:** The percentage of cell viability is calculated relative to the untreated control. The IC<sub>50</sub> value is determined by plotting the inhibitor concentration versus the percentage of cell viability and fitting the data to a dose-response curve using appropriate software (e.g., GraphPad Prism).

## Fluorescence Polarization (FP) Assay for Menin-MLL Interaction

This biochemical assay directly measures the ability of an inhibitor to disrupt the interaction between menin and an MLL-derived peptide.

#### Materials:

- Recombinant human menin protein
- Fluorescently labeled MLL-derived peptide (e.g., FITC-labeled MBM1 peptide)
- Assay buffer (e.g., 50 mM TRIS, pH 7.5, 50 mM NaCl, 1 mM DTT)
- **Ziftomenib** and other small molecule inhibitors
- Microplate reader with fluorescence polarization capabilities

#### Procedure:

- **Reagent Preparation:** Prepare a solution of the fluorescently labeled MLL peptide and menin protein in the assay buffer.
- **Inhibitor Addition:** In a microplate, add serial dilutions of the inhibitor compounds.
- **Reaction Mixture:** Add the menin protein and fluorescently labeled MLL peptide to the wells containing the inhibitors. The final concentrations should be optimized for the assay.
- **Incubation:** Incubate the plate at room temperature for a specified time (e.g., 1 hour) to allow the binding to reach equilibrium.<sup>[10]</sup>
- **Fluorescence Polarization Measurement:** Measure the fluorescence polarization of each well using a microplate reader.
- **IC50 Calculation:** The inhibition of the menin-MLL interaction is calculated based on the decrease in fluorescence polarization compared to a control without inhibitor. The IC50 value is determined by plotting the inhibitor concentration against the percentage of inhibition.<sup>[10]</sup>

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